

Essential Safety and Handling Protocols for Nickel-58

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Compound of Interest

Compound Name: Nickel-58

Cat. No.: B083857

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This document provides critical safety and logistical information for the handling and disposal of **Nickel-58**. Given that **Nickel-58** is a stable, non-radioactive isotope of nickel, the primary hazards are chemical and physical, not radiological. The following procedures are designed to mitigate risks associated with the handling of fine metallic powders, including potential carcinogenicity, skin sensitization, and flammability.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, and eye contact. The primary risks associated with nickel powder are respiratory irritation, allergic skin reactions, and potential long-term health effects from inhalation.

Minimum PPE Requirements:

- **Respiratory Protection:** A NIOSH-approved respirator is essential. For weighing and handling of powders, a full-facepiece respirator with N100, R100, or P100 filters is recommended.^[1] At any detectable concentration above the NIOSH Recommended Exposure Limit (REL), a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive-pressure mode is required.
- **Hand Protection:** Wear impermeable gloves to prevent skin contact.^[2] Nitrile gloves are a suitable option for handling nickel and its salts.^[3] For prolonged contact or immersion,

heavyweight butyl rubber or neoprene gloves should be considered. Always consult the glove manufacturer's chemical resistance guide for specific applications.

- **Eye and Face Protection:** Tightly sealed safety goggles or a full-face respirator should be worn to protect against airborne particles.^[4]
- **Body Protection:** A lab coat, closed-toe shoes, and additional protective clothing are required.^[4] For tasks with a high potential for dust generation, disposable coveralls are recommended.

Quantitative Exposure Limits and Physical Data

Adherence to established occupational exposure limits is crucial for personnel safety. The following table summarizes key quantitative data for nickel metal powder.

Parameter	Value	Reference
NIOSH Recommended Exposure Limit (REL)	0.015 mg/m ³ (TWA)	^{[1][5][6]}
OSHA Permissible Exposure Limit (PEL)	1 mg/m ³ (TWA)	^{[1][5][6][7]}
ACGIH Threshold Limit Value (TLV) - Elemental	1.5 mg/m ³ (TWA, inhalable particulate matter)	^{[2][7]}
Immediately Dangerous to Life or Health (IDLH)	10 mg/m ³ (as Ni)	^{[5][6][7]}
Molecular Weight	58.7 g/mol	^{[1][5]}
Melting Point	2831°F (1555°C)	^{[1][5]}
Boiling Point	5139°F (2837°C)	^{[1][5]}
Flammability	Combustible solid as a powder. ^{[1][5]}	

Experimental Protocol: Weighing and Dispensing

Nickel-58 Powder

This protocol outlines the steps for safely weighing and dispensing **Nickel-58** powder in a laboratory setting.

Materials:

- **Nickel-58** powder in a sealed container
- Analytical balance
- Weighing paper or boat
- Spatula (non-metallic, to avoid potential reactions)
- Waste container for contaminated materials
- Appropriate PPE (as specified above)

Procedure:

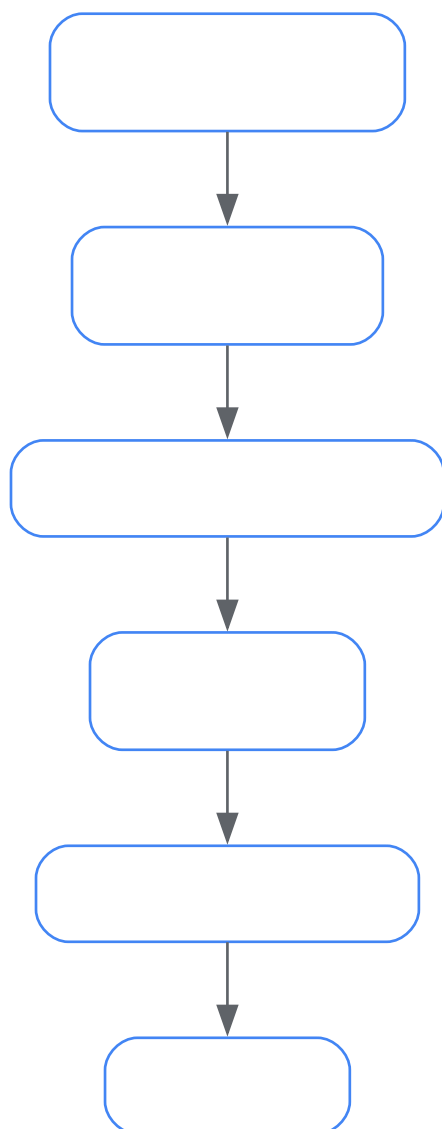
- Preparation:
 - Ensure the work area is clean and free of clutter.
 - Verify that the chemical fume hood or powder weighing station is functioning correctly.[\[8\]](#)
 - Don all required personal protective equipment.
 - Place all necessary materials inside the fume hood or weighing station before starting.
- Weighing:
 - Carefully open the container of **Nickel-58** powder inside the fume hood.
 - Use a clean, non-metallic spatula to transfer the desired amount of powder to the weighing paper or boat on the analytical balance.

- Avoid creating dust clouds by handling the powder gently.[\[2\]](#)
- If using a fume hood, be mindful that high airflow can disturb fine powders.[\[8\]](#)
- Dispensing and Cleanup:
 - Once the desired amount is weighed, securely close the primary container of **Nickel-58** powder.
 - Transfer the weighed powder to the designated reaction vessel or container.
 - Carefully wipe down the spatula, weighing paper, and any contaminated surfaces with a damp cloth or towel to avoid generating airborne dust.
 - Dispose of all contaminated disposable materials (e.g., gloves, weighing paper, wipes) in a clearly labeled hazardous waste container.

Operational and Disposal Plans

A systematic approach to the entire lifecycle of handling **Nickel-58**, from acquisition to disposal, is essential for maintaining a safe laboratory environment.

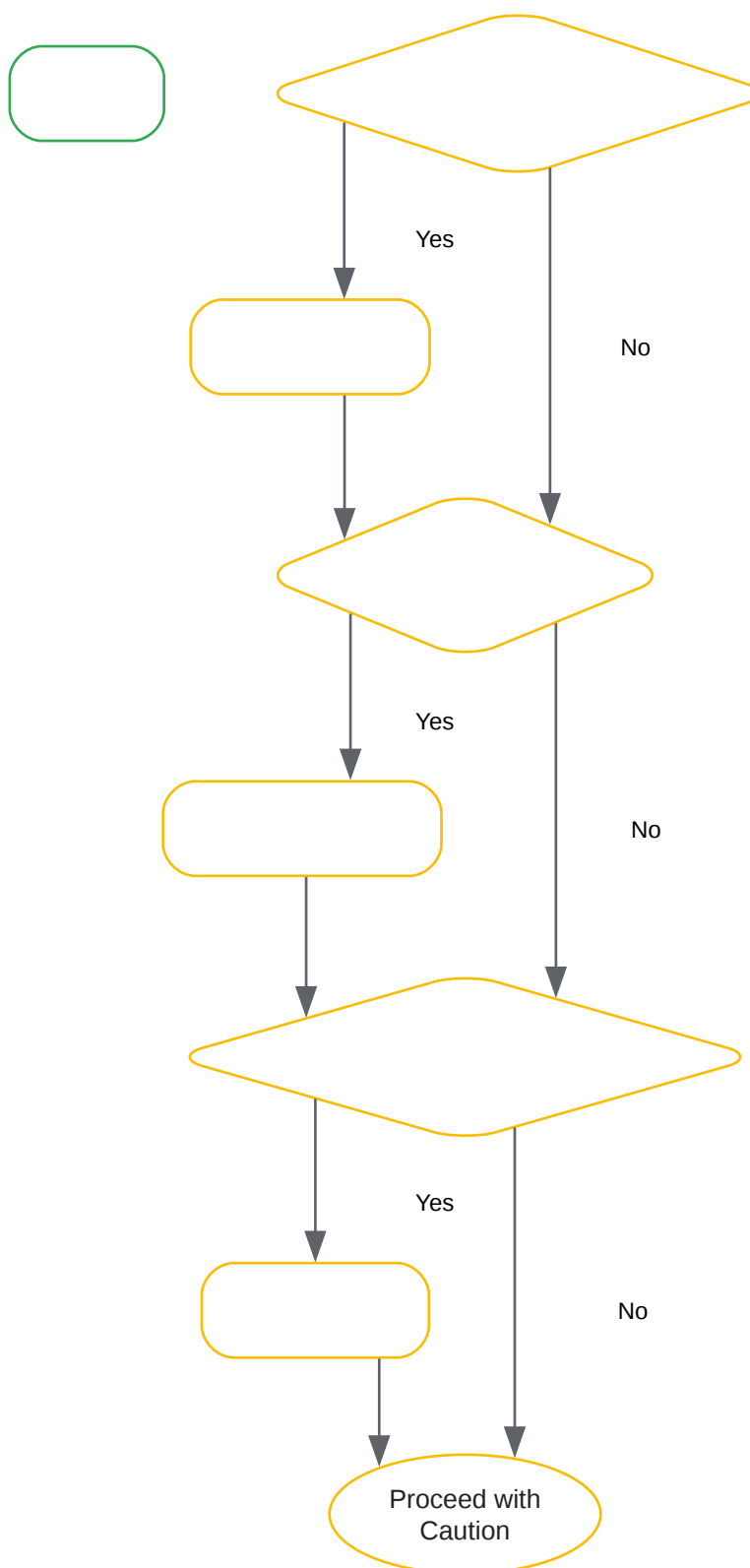
Logical Workflow for Safe Handling



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Caption: Workflow for handling **Nickel-58** powder.

Decision-Making for PPE Selection



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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for Nickel-58]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083857#personal-protective-equipment-for-handling-nickel-58]

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